

Spectroscopic Profile of 5-Amino-2,4,6-triiodoisophthalic Acid: A Technical Guide

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Compound of Interest

Compound Name: 5-Amino-2,4,6-triiodoisophthalic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of available spectroscopic data for **5-Amino-2,4,6-triiodoisophthalic acid**, a key intermediate in the synthesis of non-ionic X-ray contrast agents. Due to the limited availability of comprehensive public data for the parent compound, this document also includes detailed spectroscopic information for its closely related derivatives, diethyl 5-amino-2,4,6-triiodoisophthalate (DEtTIIP) and diacetoxyethyl 5-amino-2,4,6-triiodoisophthalate (DAcOEtTIIP), which offer valuable insights into the spectral characteristics of this class of molecules.

Spectroscopic Data Summary

While specific spectral data for **5-Amino-2,4,6-triiodoisophthalic acid** is not readily available in the public domain, analysis of its derivatives provides a strong foundation for understanding its spectroscopic behavior. A commercial-scale synthesis of **5-amino-2,4,6-triiodoisophthalic acid** has been reported where the structures of all intermediates were confirmed by H-NMR, C-NMR, IR, and MS, though the specific data for the final compound were not detailed.

Below are the tabulated spectroscopic data for the diethyl and diacetoxyethyl ester derivatives of **5-Amino-2,4,6-triiodoisophthalic acid**.

Nuclear Magnetic Resonance (NMR) Data

Table 1: ¹H-NMR Spectroscopic Data for Derivatives of **5-Amino-2,4,6-triiodoisophthalic Acid**

Compound	Solvent	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
DEtTIIP	DMSO-d6	1.34	t	7.12	-CH ₃
4.34	q	7.11	-OCH ₂ -		
5.68	s	-	-NH ₂		
DAcOEtTIIP	DMSO-d6	1.25	t	7.11	-COCH ₂ CO-CH ₂ CH ₃
4.22	q	7.11	-COCH ₂ CO-CH ₂ CH ₃		
4.90	s	-	-COCH ₂ CO-		
5.77	s	-	-NH ₂		

Table 2: ¹³C-NMR Spectroscopic Data for Derivatives of **5-Amino-2,4,6-triiodoisophthalic Acid**

Compound	Solvent	Chemical Shift (δ , ppm)	Assignment
DEtTIIP	DMSO-d6	14.28	-CH ₃
62.58	-OCH ₂ -		
71.74	C2-I		
79.93	C4,6-I		
146.93	C1,3-CO-		
148.67	C5-NH ₂		
168.51	-COOEt		
DAcOEtTIIP	DMSO-d6	14.59	-COCH ₂ COOCH ₂ CH ₃
61.49	-COCH ₂ COCH ₂ -CH ₃		
62.85	-COCH ₂ COOCH ₂ CH ₃		
71.95	C2-I		
80.70	C4,6-I		
146.14	C1,3-CO-		
148.94	C5-NH-		
167.05	-COCH ₂ COOEt		
167.86	-COCH ₂ COOEt		

A ¹³C NMR spectrum for **5-Amino-2,4,6-triiodoisophthalic acid** is noted in the SpectraBase database, but full access is restricted.

Infrared (IR) Spectroscopy Data

Table 3: FT-IR Spectroscopic Data for a Derivative of **5-Amino-2,4,6-triiodoisophthalic Acid**

Compound	Key Absorptions (cm ⁻¹)	Assignment
DAcOEtIIP	3475, 3380	N-H stretching
1758, 1737	C=O stretching of esters	

Mass Spectrometry (MS) Data

Specific mass spectrometry data for **5-Amino-2,4,6-triiodoisophthalic acid** is not detailed in the reviewed literature. However, for Mass-Spec compatible applications using HPLC, formic acid can be used as a replacement for phosphoric acid in the mobile phase.

Experimental Protocols

The following are generalized experimental protocols based on the available literature for the characterization of **5-Amino-2,4,6-triiodoisophthalic acid** and its derivatives.

NMR Spectroscopy

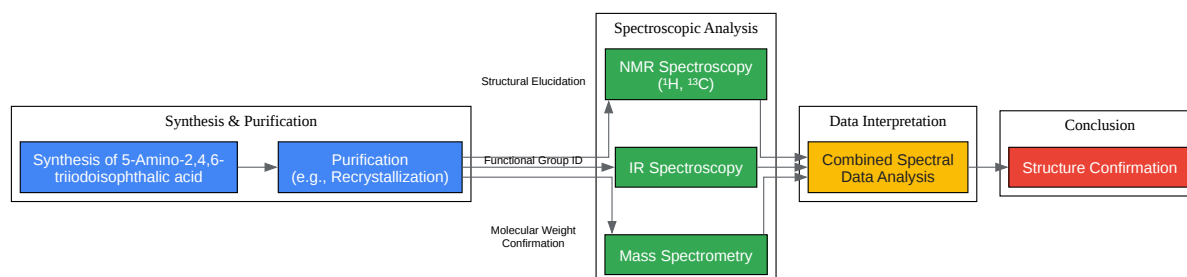
- Instrumentation: A 400 MHz or 101 MHz NMR spectrometer.
- Sample Preparation: Samples are typically dissolved in deuterated dimethyl sulfoxide (DMSO-d₆).
- Data Acquisition: Standard pulse programs are used for ¹H NMR and ¹³C NMR.

Infrared (IR) Spectroscopy

- Instrumentation: A Fourier-transform infrared (FTIR) spectrometer.
- Sample Preparation: Solid samples are prepared as KBr pellets.
- Data Acquisition: Spectra are typically recorded in the transmission mode.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the comprehensive spectroscopic analysis of a synthesized compound like **5-Amino-2,4,6-triiodoisophthalic acid**.



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Caption: Workflow for the synthesis, purification, and spectroscopic characterization.

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